

4-Bromobenzenesulfonic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonic acid

Cat. No.: B089467

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An In-depth Technical Guide to the Safe Handling of 4-Bromobenzenesulfonic Acid

This guide provides comprehensive safety and handling information for **4-Bromobenzenesulfonic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the substance's hazards, properties, and the necessary precautions for its use in a laboratory setting.

Hazard Identification and Classification

4-Bromobenzenesulfonic acid is classified as a corrosive material that can cause severe skin burns and eye damage.^[1] Adherence to the following GHS classifications is mandatory for ensuring personnel safety.

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Description
GHS Classification	Skin Corrosion (Category 1B)	Causes severe skin burns and eye damage.[1]
Signal Word	Danger	
Hazard Statement	H314	Causes severe skin burns and eye damage.[1]
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.[1]
P264	Wash skin thoroughly after handling.[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[1]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P310	Immediately call a POISON CENTER or doctor/physician.	

[\[1\]](#)

P363	Wash contaminated clothing before reuse. [1]
P405	Store locked up. [1]
P501	Dispose of contents/container to an approved waste disposal plant. [1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **4-Bromobenzenesulfonic Acid**

Property	Value
Synonyms	4-bromo-benzenesulfonic acid; 4-Bromobenzenesulphonic acid; 4-Bromobenzenesulfonic acid monohydrate; 4-bromophenylsulfonic acid. [1]
CAS Number	138-36-3 (Anhydrous); 79326-93-5 (Monohydrate) [1]
Molecular Formula	C ₆ H ₅ BrO ₃ S (Anhydrous); BrC ₆ H ₄ SO ₃ H · H ₂ O (Monohydrate)
Molecular Weight	237.07 g/mol (Anhydrous); 255.09 g/mol (Monohydrate) [2]
Appearance	Beige powder solid. [3]
Melting Point	90-93 °C (for monohydrate). [4]
Odor	Odorless. [3]
Solubility	Soluble in water. [3] 492.9 g/L at 82.3 °C. [2]

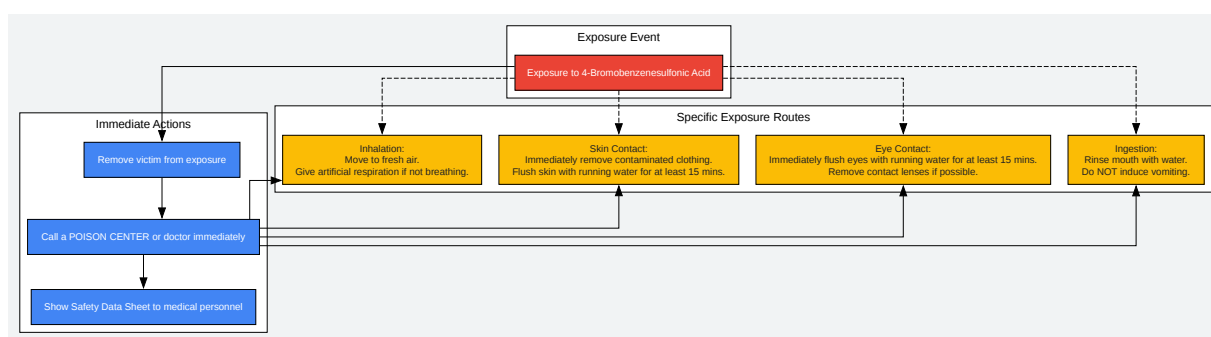
Toxicological Information

The toxicological properties of **4-Bromobenzenesulfonic acid** have not been fully investigated.^[3] However, based on its classification, it is a corrosive material.

- Inhalation: May cause severe irritation of the respiratory tract with a sore throat, coughing, and shortness of breath.^[5]
- Skin Contact: Causes severe skin burns.^{[1][5]}
- Eye Contact: Causes serious eye damage.^{[1][5]} Contact can lead to severe irritation, eye burns, chemical conjunctivitis, and corneal damage.^[5]
- Ingestion: May cause severe and permanent damage to the digestive tract, including burns and potential perforation.^[5]

First Aid Measures

Immediate action is required in case of exposure. The following diagram outlines the appropriate first aid protocols.



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Caption: First aid workflow for exposure to **4-Bromobenzenesulfonic acid**.

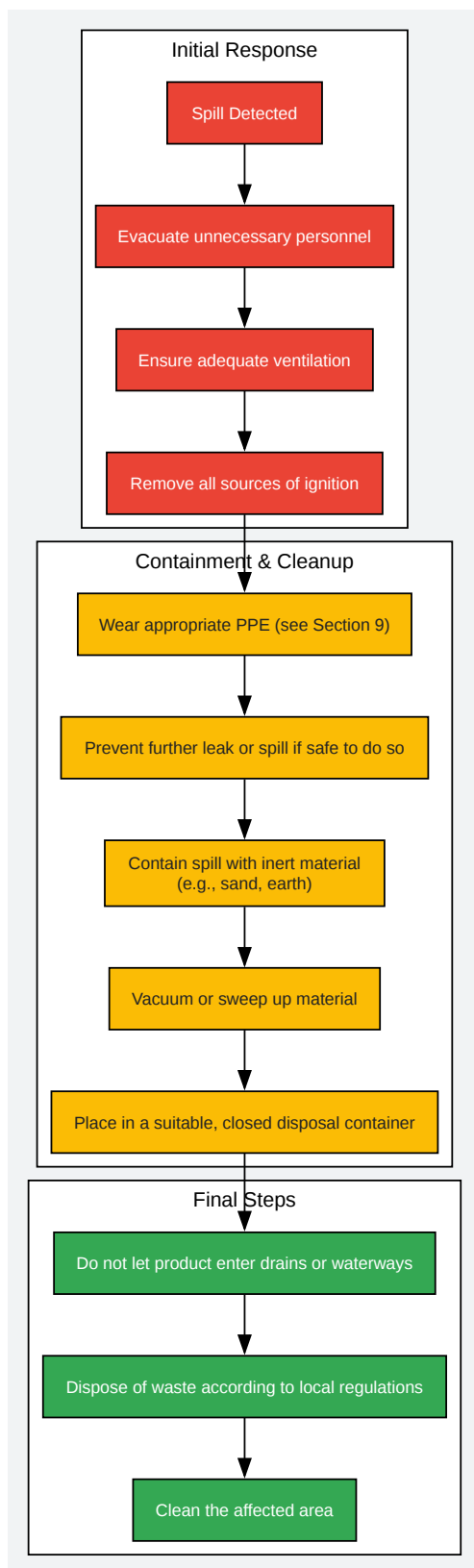
Fire-Fighting Measures

In the event of a fire involving this chemical, the following measures should be taken:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.^[1]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.^[1] Hazardous combustion products include carbon oxides, hydrogen bromide, and sulfur oxides.^[1]
- Protective Equipment: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Accidental Release Measures

Proper procedure must be followed in the event of a spill to prevent harm to personnel and the environment.



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Caption: Logical workflow for responding to an accidental release event.

Personal precautions include wearing protective equipment and keeping unprotected personnel away.^[1] Environmental precautions involve preventing the product from entering drains, waterways, or soil.^[1] For cleanup, vacuum, sweep up, or absorb the material with an inert substance and place it into a suitable disposal container.^[1]

Handling and Storage

- **Safe Handling:** Avoid contact with skin, eyes, and clothing.^[1] Wash hands thoroughly after handling.^[1] Use only with adequate ventilation and avoid breathing fumes or dust.^[1] Minimize dust generation and accumulation.^[1] Keep containers tightly closed when not in use.^[1]
- **Storage Conditions:** Store in a tightly-closed container in a cool, dry, and well-ventilated area.^[1]^[3] Keep away from incompatible substances and sources of ignition.^[1]^[3]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to minimize exposure.

- **Engineering Controls:** Facilities should be equipped with an eyewash fountain.^[1] Use adequate general and local exhaust ventilation to keep airborne concentrations low.^[1]
- **Exposure Limits:** Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for this product.^[1]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA regulations.[3][5] Faceshields are recommended.
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][5]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[3][5] Type P3 (EN 143) respirator cartridges are suggested.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[1] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[3] Do not let the product enter drains, other waterways, or soil.[1]

Experimental Protocols

The safety data sheets and technical documents reviewed for this guide do not contain detailed experimental protocols for toxicological or safety-related studies. The information provided is based on the GHS classification and general data for corrosive materials. Researchers should handle this substance with the precautions appropriate for a chemical with unknown long-term toxicological effects.

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